

A Comprehensive Technical Guide to L-Alanine Isopropyl Ester Hydrochloride

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Compound of Interest

Compound Name: *L-Alanine isopropyl ester*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **L-Alanine isopropyl ester** hydrochloride, a key intermediate in pharmaceutical and biochemical research. This document outlines its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and its significant applications in drug development and other scientific fields.

Introduction

L-Alanine isopropyl ester hydrochloride is the hydrochloride salt of the isopropyl ester of L-alanine, a naturally occurring amino acid.[1] Its modified structure, featuring a protected carboxyl group, enhances its utility as a versatile building block in organic synthesis.[1] This compound is particularly significant as a key intermediate in the synthesis of various bioactive molecules, including antiviral drugs like Sofosbuvir, which is used to treat Hepatitis C.[2][3][4] Its high solubility in both water and organic solvents makes it a valuable reagent in drug formulation and delivery systems.[5]

Chemical and Physical Properties

The fundamental properties of **L-Alanine isopropyl ester** hydrochloride are summarized in the table below, providing a quick reference for researchers.

Property	Value	Source
CAS Number	62062-65-1	[2][6][7]
Alternate CAS Number	39825-33-7	[6][8]
Molecular Formula	C ₆ H ₁₄ ClNO ₂	[2][6][7]
Molecular Weight	167.63 g/mol	[2][6][7]
IUPAC Name	propan-2-yl (2S)-2-aminopropanoate;hydrochloride	[6]
Synonyms	(S)-Isopropyl 2-aminopropanoate hydrochloride, H-Ala-OiPr HCl	[6]
Appearance	White to off-white crystalline powder	[2]
Melting Point	85 °C	[7]
Solubility	Soluble in DMSO and Methanol (Slightly)	[2][8]
Specific Rotation [α] _{20/D}	+1.0 to +3.0 deg (c=2, MeOH)	
Storage Conditions	Room temperature, in a cool, dark, and dry place. It is hygroscopic.	[2]

Synthesis of L-Alanine Isopropyl Ester Hydrochloride

Several methods for the synthesis of **L-Alanine isopropyl ester** hydrochloride have been reported. A common approach involves the esterification of L-alanine with isopropanol in the presence of an acid catalyst, followed by the formation of the hydrochloride salt.

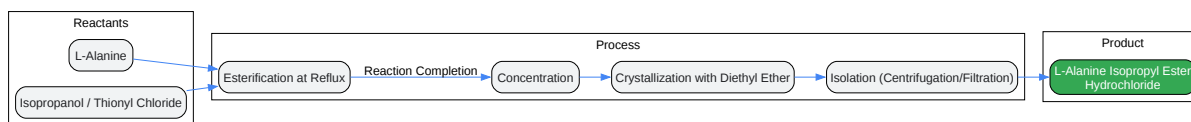
This protocol describes a common laboratory-scale synthesis.

Materials:

- L-alanine
- Isopropanol
- Thionyl chloride (SOCl₂)
- Diethyl ether

Procedure:

- In a reaction flask equipped with a mechanical stirrer, reflux condenser, and thermometer under a nitrogen atmosphere, add L-alanine (e.g., 5.0 g, 56.1 mmol) to an 11.1% w/w solution of HCl in isopropanol (e.g., 73.8 g, 224.5 mmol).[2] An alternative is to suspend L-alanine in isopropanol and slowly add thionyl chloride at 0 °C.[8][9]
- Heat the reaction mixture to reflux (approximately 80-85 °C) and maintain for 4 hours.[2]
- Monitor the reaction progress using thin-layer chromatography (TLC) with a 7:3 ethanol-water mixture as the eluent and ninhydrin for visualization.[2]
- Upon completion, concentrate the reaction mixture under reduced pressure to remove the excess isopropanol.[2][8]
- Cool the residue to room temperature (e.g., 20-25 °C).[10]
- Add diethyl ether to the concentrated residue and stir to induce crystallization.[10]
- Collect the resulting solid by centrifugation or filtration to obtain **L-Alanine isopropyl ester hydrochloride**. [10]



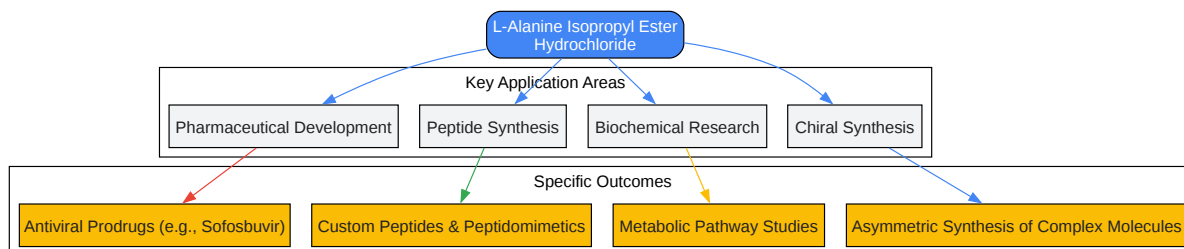
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Caption: Synthesis workflow for **L-Alanine isopropyl ester hydrochloride**.

Applications in Research and Development

L-Alanine isopropyl ester hydrochloride is a crucial building block in several areas of research and development, primarily due to its role as a chiral intermediate.

- **Pharmaceutical Development:** It is a key starting material in the synthesis of various pharmaceuticals.^[5] Its most notable application is in the production of antiviral prodrugs, such as those used to combat the Hepatitis C virus (HCV).^{[2][8]}
- **Peptide Synthesis:** In peptide chemistry, it serves as a protected amino acid derivative.^[1] The isopropyl ester group protects the carboxylic acid functionality, allowing for controlled peptide bond formation.^[1]
- **Biochemical Research:** This compound is utilized in studies of protein synthesis and metabolism, providing insights into the behavior of amino acids in biological systems.^[5]
- **Chiral Synthesis:** As a chiral molecule, it is a valuable tool in asymmetric synthesis for creating complex target molecules with specific stereochemistry.^[1]



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Caption: Applications of **L-Alanine isopropyl ester** hydrochloride.

Analytical Methodologies

High-performance liquid chromatography (HPLC) is a primary technique for determining the purity and related substances of **L-Alanine isopropyl ester** hydrochloride.

This protocol outlines a method for detecting impurities such as L-alanine methyl ester and L-alanine ethyl ester hydrochloride.[11]

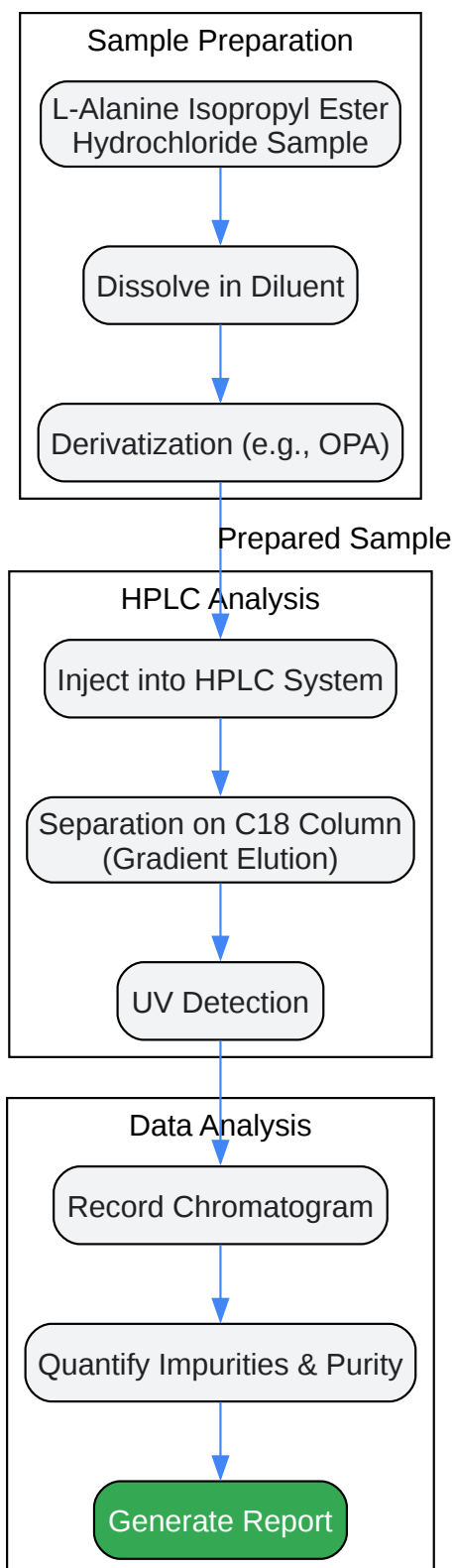
Instrumentation and Conditions:

- Chromatographic Column: Octadecyl bonded silica gel (ODS/C18) column.[11]
- Mobile Phase: A gradient elution is often used. For example, with mobile phase A consisting of a buffer (e.g., 0.02 mol/L sodium acetate) and acetonitrile, and mobile phase B with a different ratio of buffer, methanol, and acetonitrile.[12]
- Ion Pair Reagent: Sodium heptanesulfonate may be used.[11]
- Detection Wavelength: UV detection, typically scanned from 190 nm to 400 nm, with a specific wavelength like 338 nm used for quantification after derivatization.[11][12]

- Column Temperature: Maintained at a constant temperature, for instance, 40 °C.[12]
- Flow Rate: Typically 1.0 mL/min.[12]

Sample Preparation:

- Diluent: Prepare a suitable diluent, such as 25% acetonitrile in water.[11]
- Sample Solution: Accurately weigh about 10 mg of **L-Alanine isopropyl ester** hydrochloride, dissolve it in the diluent in a 10 mL volumetric flask, and dilute to the mark.[11]
- Derivatization (if necessary): For enhanced detection of amino groups, pre-column derivatization with reagents like o-phthalaldehyde (OPA) can be employed.[12] A separation method for its enantiomer involves derivatization with acetyl glucose isothiocyanate (GITC). [13]



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Caption: HPLC analytical workflow for **L-Alanine isopropyl ester** hydrochloride.

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